

Technical Support Center: MI-1904 and Related Menin-MLL Inhibitors

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Compound of Interest

Compound Name: MI-1904

Cat. No.: B15565730

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists working with **MI-1904** and other potent, small molecule inhibitors of the Menin-Mixed Lineage Leukemia (MLL) interaction. Given that **MI-1904** belongs to a series of related compounds, this guide leverages data from structurally similar molecules such as MI-463, MI-503, and MI-1481 to provide comprehensive support.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **MI-1904** and other MI-series Menin-MLL inhibitors?

A1: **MI-1904** is a small molecule inhibitor that targets the protein-protein interaction between Menin and Mixed Lineage Leukemia (MLL) fusion proteins.[1][2] Menin is an essential cofactor for the leukemogenic activity of MLL fusion proteins, which are common in acute leukemias.[3][4] By binding to Menin, **MI-1904** blocks its interaction with MLL, leading to the downregulation of downstream target genes such as HOXA9 and MEIS1.[1] This disruption of the Menin-MLL interaction inhibits the proliferation of MLL-rearranged leukemia cells and can induce differentiation and apoptosis.

Q2: What are the recommended solvents for dissolving **MI-1904**?

A2: While specific data for **MI-1904** is not publicly available, based on related compounds like MI-463 and MI-503, Dimethyl Sulfoxide (DMSO) is the recommended primary solvent for creating high-concentration stock solutions. Ethanol can also be used, though solubility may be lower than in DMSO. These compounds are generally insoluble in water. For in vivo studies,

specific formulations using co-solvents like PEG300, Tween 80, and saline, or vehicles like corn oil, are necessary.

Q3: How should I prepare a stock solution of a Menin-MLL inhibitor?

A3: To prepare a stock solution, it is recommended to use anhydrous DMSO. Allow the powdered compound to equilibrate to room temperature before opening the vial. Add the required volume of DMSO to achieve the desired concentration (e.g., 10 mM or higher). Vortex the solution until the compound is fully dissolved. For compounds that are difficult to dissolve, gentle warming or sonication may be necessary. Store the stock solution in small, single-use aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

Q4: What is the stability of **MI-1904** in solution?

A4: Stock solutions of related Menin-MLL inhibitors in DMSO are typically stable for up to 1 year when stored at -20°C and for up to 2 years at -80°C. It is advisable to use freshly prepared dilutions for experiments.

Troubleshooting Guide

Issue 1: The compound precipitates out of solution when diluted in aqueous media for cell-based assays.

- Cause: The aqueous solubility of MI-series inhibitors is very low. Diluting a concentrated DMSO stock directly into an aqueous buffer can cause the compound to exceed its solubility limit and precipitate.
- Solution 1: Decrease the final concentration. The target concentration in your assay may be too high. Try performing a dose-response curve to determine the optimal, non-precipitating concentration range.
- Solution 2: Optimize the DMSO concentration. While it is ideal to keep the final DMSO concentration low (typically <0.5%) in cell-based assays, a slightly higher concentration may be required to maintain solubility. Always include a vehicle control with the same final DMSO concentration to account for any solvent effects.

- **Solution 3:** Use a co-solvent system. For certain applications, a formulation with a co-solvent like PEG300 or the use of a solubilizing agent such as SBE- β -CD may be necessary, even for in vitro assays.

Issue 2: Inconsistent results in cell viability or functional assays.

- **Cause 1:** Compound degradation. Repeated freeze-thaw cycles of the stock solution can lead to degradation of the compound.
- **Solution 1:** Use fresh aliquots. Prepare small, single-use aliquots of your high-concentration stock solution to avoid multiple freeze-thaw cycles.
- **Cause 2:** Incomplete dissolution. The compound may not be fully dissolved in the stock solution, leading to inaccurate concentrations in your experiments.
- **Solution 2:** Ensure complete dissolution. Visually inspect your stock solution to ensure it is clear and free of particulates. If necessary, use gentle warming or sonication to aid dissolution.
- **Cause 3:** Time-dependent effects. The inhibitory effects of Menin-MLL inhibitors on cell growth can be time-dependent, with more pronounced effects observed after longer incubation periods (e.g., 7-10 days).
- **Solution 3:** Optimize incubation time. Perform a time-course experiment to determine the optimal duration of treatment for your specific cell line and assay.

Data Presentation: Solubility of Related Menin-MLL Inhibitors

The following tables summarize the solubility data for Menin-MLL inhibitors structurally related to **MI-1904**.

Table 1: Solubility of MI-463

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	84 - 120	173.36 - 247.66	
Ethanol	19	39.21	
Water	Insoluble	-	

Table 2: Solubility of MI-503

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	25 - 100	44.28 - 177.1	
Ethanol	3 - 15	-	
Water	< 0.1 (Insoluble)	-	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of a Menin-MLL Inhibitor

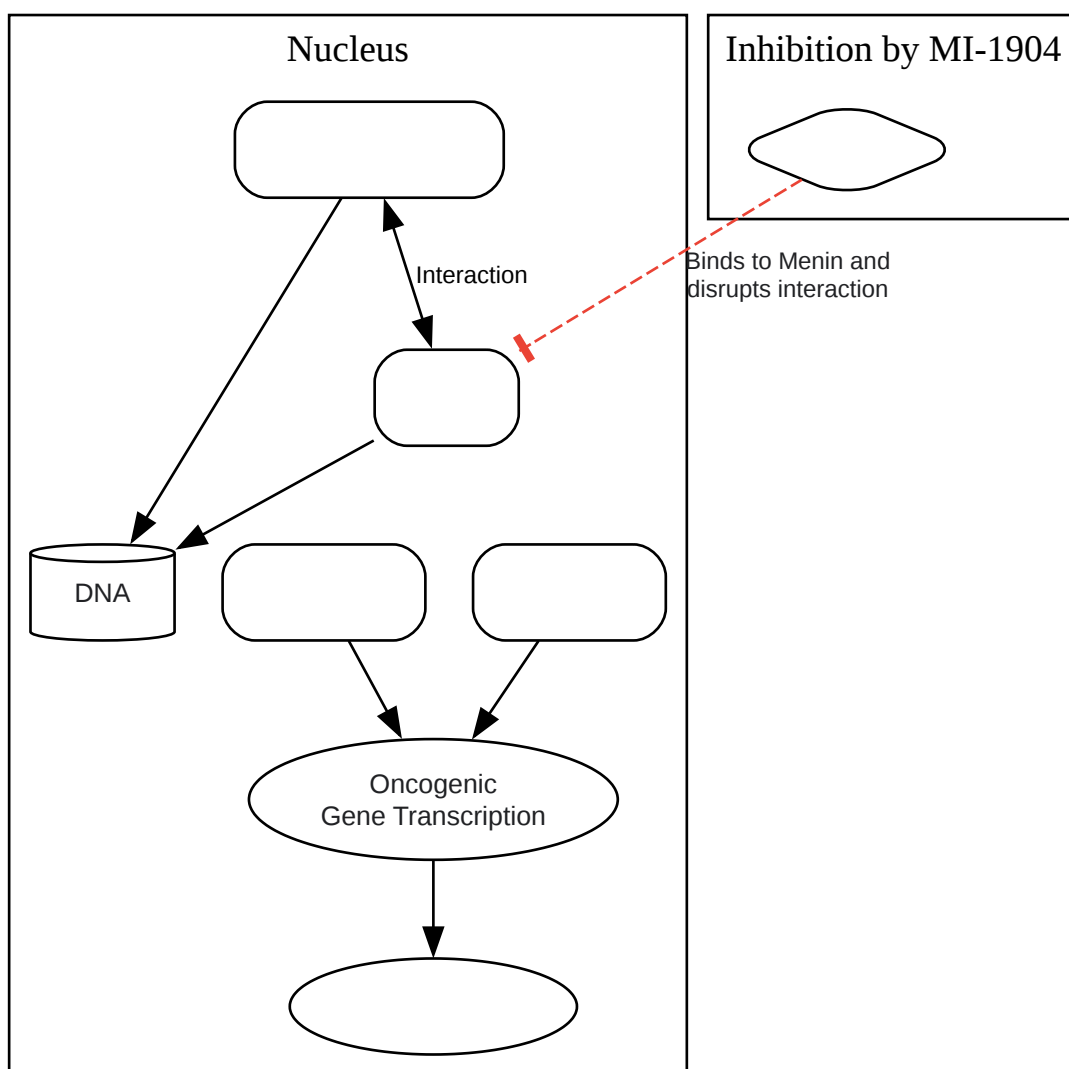
- Allow the vial of the powdered inhibitor (e.g., 1 mg of MI-463, MW: 484.54 g/mol) to warm to room temperature.
- Add the calculated volume of anhydrous DMSO to the vial. For 1 mg of MI-463 to make a 10 mM solution, add 206.38 μ L of DMSO.
- Vortex the vial for 1-2 minutes until the powder is completely dissolved. The solution should be clear.
- If dissolution is difficult, gently warm the vial to 37°C or sonicate for a short period.
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.

- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

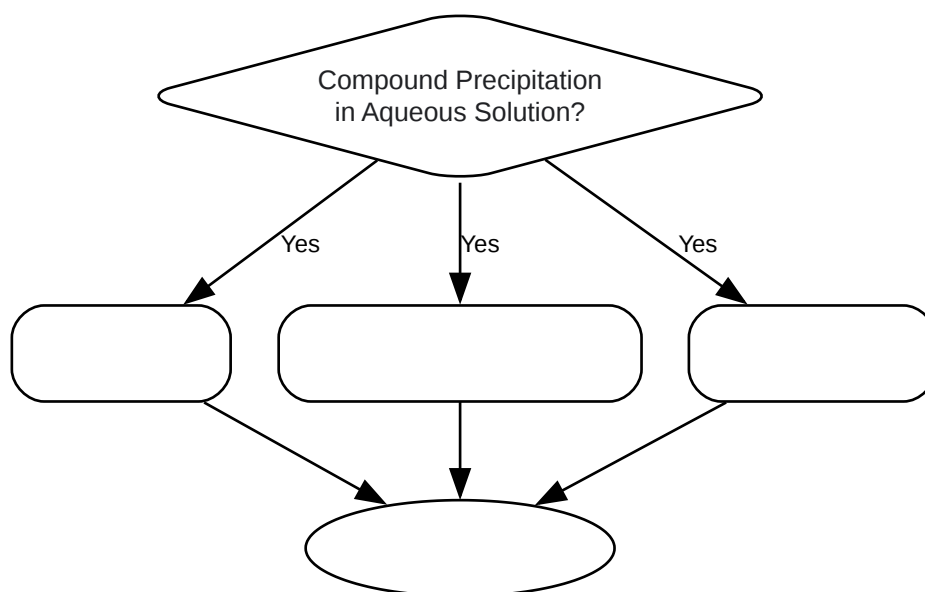
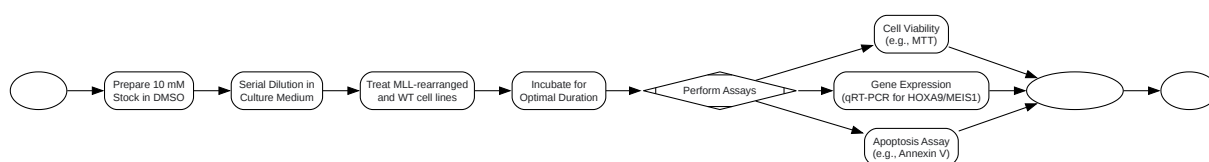
- Thaw a single-use aliquot of the 10 mM stock solution at room temperature.
- Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations.
- Ensure that the final concentration of DMSO in the culture medium is consistent across all experimental conditions and does not exceed a level that is toxic to your cells (typically <0.5%).
- Add the working solutions to your cell cultures and incubate for the desired period.

Visualizations



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Caption: Mechanism of action of **MI-1904** in inhibiting the Menin-MLL pathway.



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